

Handling and storage guidelines for 2,3-DMMC hydrochloride powder

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Compound of Interest

Compound Name: 2,3-Dimethylmethcathinone
hydrochloride

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Application Notes and Protocols: 2,3-DMMC Hydrochloride Powder

For Researchers, Scientists, and Drug Development Professionals

These application notes provide essential guidelines for the safe handling, storage, and use of 2,3-DMMC (2,3-dimethylmethcathinone) hydrochloride powder in a research and development setting. As the physiological and toxicological properties of this compound have not been fully elucidated, adherence to these protocols is critical to ensure personnel safety and maintain sample integrity.^[1]

Chemical and Physical Properties

2,3-DMMC hydrochloride is an analytical reference standard categorized as a potential designer drug with structural similarities to amphetamines and cathinones.^[1] It is supplied as a crystalline solid.^[1]

Property	Value	Source
Formal Name	1-(2,3-dimethylphenyl)-2-(methylamino)propan-1-one, monohydrochloride	[1]
CAS Number	1797981-99-7	[1]
Molecular Formula	C12H17NO • HCl	[1]
Formula Weight	227.7 g/mol	[1]
Appearance	Crystalline solid	[1]

Safe Handling Protocols

Given that the toxicological properties of 2,3-DMMC hydrochloride are unknown, it should be handled as a potentially hazardous substance.[1] Standard laboratory procedures for handling potent compounds should be strictly followed.

2.1 Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn at all times.
- **Eye Protection:** Safety glasses with side shields or goggles are required.
- **Lab Coat:** A lab coat must be worn to protect from skin exposure.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended.[2]

2.2 Engineering Controls

- **Ventilation:** All handling of the powder form of 2,3-DMMC hydrochloride should be performed in a well-ventilated area, preferably within a chemical fume hood or a biological safety cabinet to minimize inhalation exposure.[2][3]

- Containment: Use of a containment primary engineering control (C-PEC), such as a ventilated cabinet, is advisable for all manipulations of the solid compound.[3]

2.3 General Handling Practices

- Avoid direct contact with skin, eyes, and clothing.
- Do not inhale dust or aerosols.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory area.

Storage Guidelines

Proper storage is crucial for maintaining the stability and integrity of 2,3-DMMC hydrochloride.

Parameter	Guideline	Source
Storage Temperature	-20°C	[1]
Stability	≥ 5 years (at -20°C)	[1]
Container	Store in a tightly sealed, light-resistant container.	[4][5]
Storage Location	Store in a secure, designated area away from incompatible materials.	[4]

Upon receipt, the compound should be stored at -20°C.[1] It is shipped at room temperature in the continental US, but long-term storage should be at the recommended temperature to ensure its stability for at least five years.[1]

Experimental Protocols

4.1 Solubility Data

The solubility of 2,3-DMMC hydrochloride in various solvents has been determined and is summarized below.^[1] This information is critical for the preparation of stock solutions for experimental use.

Solvent	Solubility	Source
DMF	1 mg/mL	^[1]
DMSO	2.5 mg/mL	^[1]
Ethanol	5 mg/mL	^[1]
Methanol	1 mg/mL	^[1]
PBS (pH 7.2)	10 mg/mL	^[1]

4.2 Protocol for Preparation of a Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution in PBS (pH 7.2).

- **Acclimatization:** Allow the vial of 2,3-DMMC hydrochloride powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the compound using an analytical balance.
- **Solubilization:** Add the appropriate volume of PBS (pH 7.2) to the powder to achieve a final concentration of 1 mg/mL.
- **Mixing:** Vortex or sonicate the solution gently until the powder is completely dissolved.
- **Storage of Solution:** Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

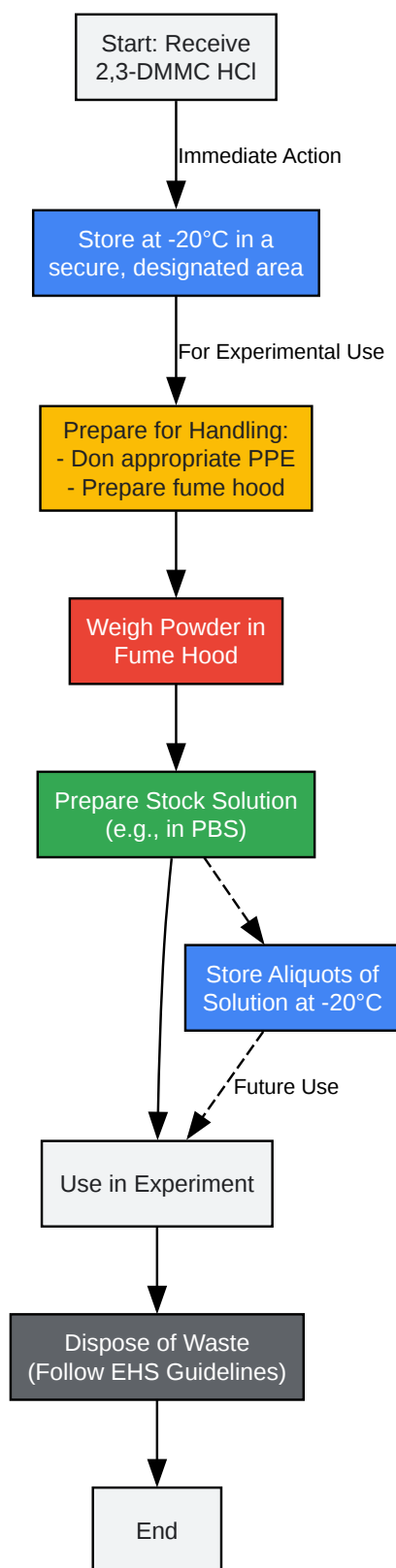
Disposal

Dispose of 2,3-DMMC hydrochloride and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste.^[4] It is recommended to

consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Visualization of Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of 2,3-DMMC hydrochloride powder.



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Caption: Workflow for Safe Handling and Storage of 2,3-DMMC Hydrochloride.

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